

Application Notes and Protocols for Ammonium Malate in Capillary Electrophoresis

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Compound of Interest

Compound Name: Ammonium malate

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Introduction

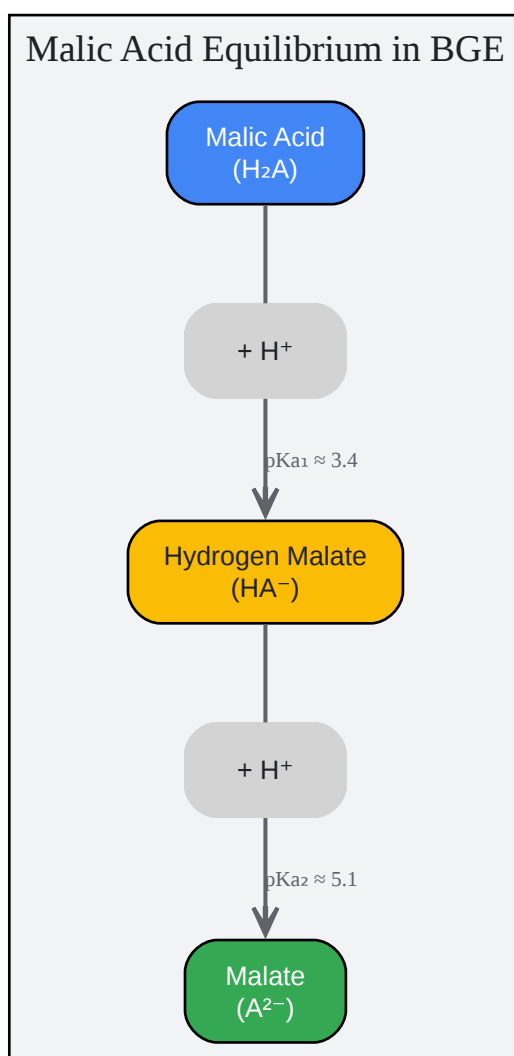
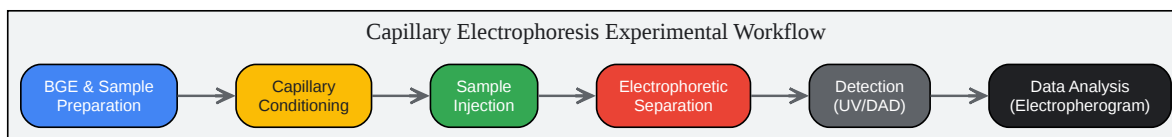
Capillary Electrophoresis (CE) is a powerful analytical technique that separates components of a mixture based on their electrophoretic mobility in an electric field. The choice of the background electrolyte (BGE) is crucial for achieving optimal separation. While not extensively documented in readily available literature, an **ammonium malate** buffer system can be theoretically applied for the separation of various analytes, particularly small organic acids and for potential chiral separations, owing to the buffering capacity of malate and the conductivity of the ammonium ion.

These application notes provide a detailed, representative protocol for the use of **ammonium malate** as a background electrolyte in capillary zone electrophoresis (CZE) for the analysis of a standard mixture of organic acids. The protocols are based on established principles of CE for similar applications.

Principle of Separation

In an aqueous solution, malic acid exists in equilibrium with its conjugate bases, malate and hydrogen malate. By preparing a buffer with ammonium hydroxide, an **ammonium malate** BGE can be established at a pH suitable for the analysis of acidic compounds. At a pH above the pKa values of target organic acids, these analytes will be anionic and migrate toward the anode. However, the strong electroosmotic flow (EOF) in a typical fused-silica capillary will

carry all species, including the anions, toward the cathode and the detector. The differential migration of the analytes based on their charge-to-size ratio allows for their separation.



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